In-Depth Technical Guide: Material Safety Data Sheet for Cyanoacetone Sodium Salt

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Compound of Interest

Compound Name:	*Cyanoacetone sodium salt*
CAS No.:	*70807-22-6*
Cat. No.:	*B3280094*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **cyanoacetone sodium salt** (CAS No. 70807-22-6). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on safe handling, storage, and emergency procedures.

Section 1: Chemical Identification and Physical Properties

Cyanoacetone sodium salt, also known as 3-oxobutanenitrile sodium salt, is a reactive intermediate used in various organic syntheses, including the production of pharmaceuticals, agrochemicals, and dyes.[1][2] It is recognized for its role as a versatile building block in creating more complex molecules.[3]

Table 1: Chemical and Physical Properties

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Property	Value	Source
CAS Number	70807-22-6	[1][4]
Molecular Formula	C_4H_4NNaO	[1]
Molecular Weight	105.07 g/mol	[1]
Appearance	Brown crystalline powder	[1]
Synonyms	3-oxobutanenitrile sodium salt, Sodium 1-cyano-2-oxopropan-1-ide, NACYA, SODIUM CYANOACETONE	[1]
Melting Point	80 - 84°C	
Boiling Point	Data not available	[1]
Flash Point	Data not available	[1]
Solubility	Soluble in water	[1]

Section 2: Hazard Identification and Classification

Cyanoacetone sodium salt is classified as a hazardous substance. The primary hazards are associated with its corrosive nature and toxicity upon contact or ingestion.

Table 2: GHS Hazard Classification

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Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[4]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[4]
Skin Corrosion/Irritation	1C	H314: Causes severe skin burns and eye damage[4]
Skin Sensitization	1	H317: May cause an allergic skin reaction[4]
Corrosive Solid, Basic, Organic, n.o.s.	UN 3263	

As a corrosive solid, it poses a significant risk to skin, eyes, and mucous membranes upon contact.

Section 3: Toxicology and Exposure Limits

While specific quantitative toxicity data such as LD50 (median lethal dose) for **cyanoacetone sodium salt** is not readily available in public literature, the GHS classification indicates significant hazard. Exposure should be minimized through engineering controls and appropriate personal protective equipment.

Section 4: First-Aid Measures

Immediate and appropriate first aid is critical in case of exposure.

Table 3: First-Aid Procedures

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Exposure Route	Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[5]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Swab with polyethylene glycol 400. Call a physician immediately.[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[6]

Section 5: Handling and Storage

Proper handling and storage procedures are essential to prevent exposure and accidents.

- Handling: Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and eye/face protection. Avoid formation of dust and aerosols.[5][6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents and acids.[7]

Section 6: Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **cyanoacetone sodium salt**.

Table 4: Recommended Personal Protective Equipment

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Protection Type	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may also be necessary.[8]
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with gloves that have been inspected prior to use.[8]
Hand Protection	Nitrile rubber gloves are recommended. A glove thickness of 0.11 mm provides a breakthrough time of > 480 minutes for both full and splash contact.[6]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[9]

Section 7: Accidental Release Measures

In the event of a spill, follow a clear and systematic procedure to ensure safety and minimize environmental contamination.

Caption: Workflow for handling a chemical spill of **cyanoacetone sodium salt**.

Section 8: Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. Avoid using water jets, which can spread the fire.[10]
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including nitrogen oxides (NOx) and carbon monoxide (CO).[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with fumes and burning material.[11]

Section 9: Experimental Protocols

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While specific experimental results for **cyanoacetone sodium salt** are not publicly available, the following are summaries of standard OECD test guidelines used to assess the hazards associated with this chemical class.

OECD Test Guideline 431: In Vitro Skin Corrosion

This test determines the potential of a chemical to cause skin corrosion.

- Principle: The test chemical is applied topically to a three-dimensional reconstructed human epidermis (RhE) model. Corrosive chemicals penetrate the stratum corneum and are cytotoxic to the underlying cell layers.[12][13]
- Methodology:
  - The test chemical is applied to the RhE model for specific exposure times (e.g., 3 minutes and 1 hour).[12]
  - After exposure, the chemical is washed off, and the viability of the cells is measured.
  - Cell viability is determined by the enzymatic conversion of the vital dye MTT [3-(4,5-Dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide] into a blue formazan salt, which is then quantified spectrophotometrically.[12]
- Classification: A chemical is identified as corrosive if the cell viability falls below a defined threshold after a specific exposure time.[14]

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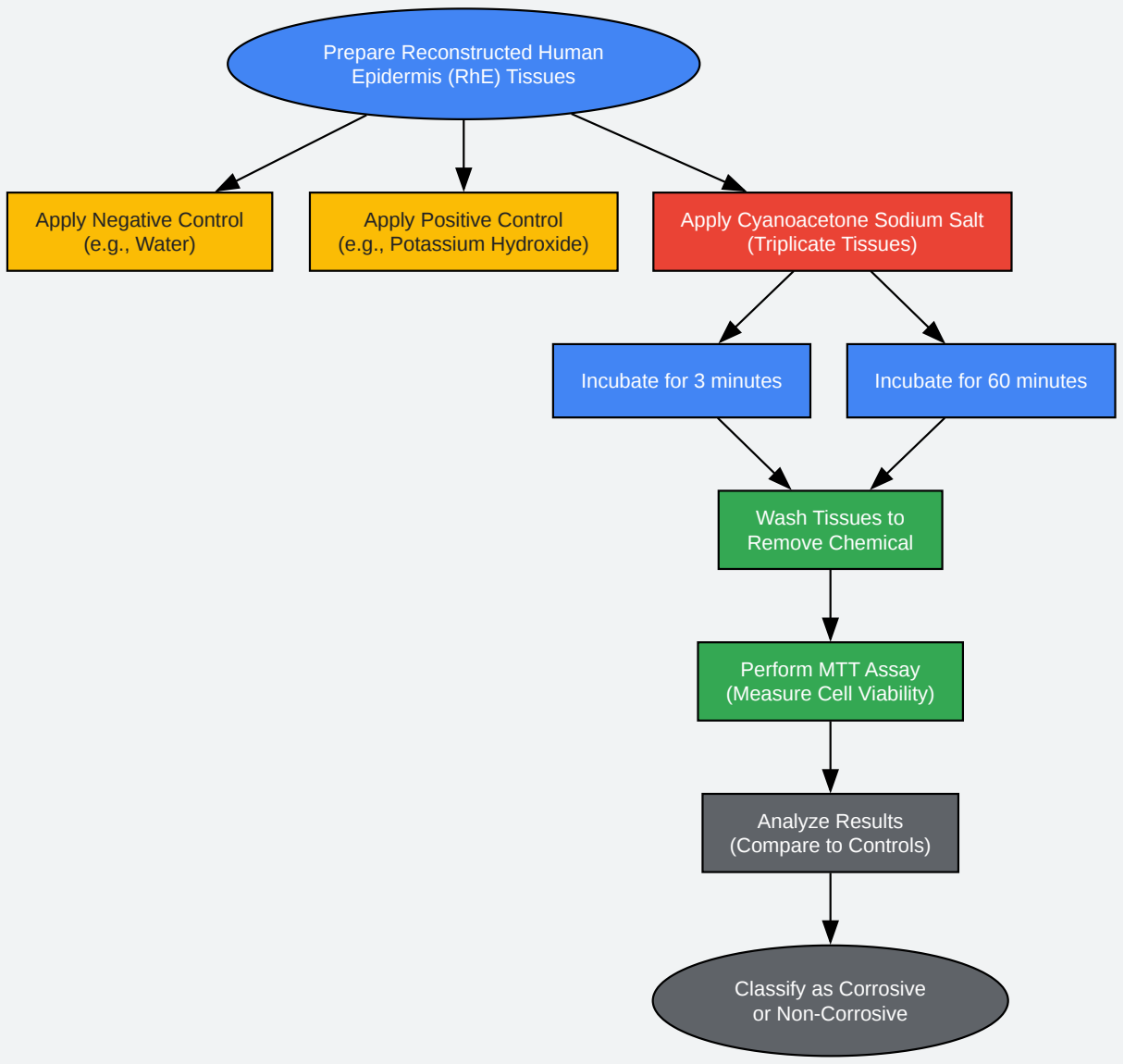

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Caption: Experimental workflow for the OECD TG 431 in vitro skin corrosion test.

In Vitro Eye Irritation Testing

Similar to skin corrosion tests, eye irritation potential can be assessed using reconstructed human cornea-like epithelial (RhCE) tissue models.

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- Principle: The test chemical is applied to the surface of the RhCE model. The ability of the chemical to damage the corneal cells is measured.
- Methodology:
  - For solid substances, a defined amount (e.g., 50 mg) is applied to the RhCE tissue for a set exposure time (e.g., 6 hours).[15]
  - Following exposure, the tissue is rinsed, and cell viability is measured using a quantitative method like the MTT assay.
- Classification: The chemical is classified based on the reduction in cell viability compared to negative controls. A significant reduction indicates the potential for serious eye damage.

Section 10: Disposal Considerations

Chemical waste must be disposed of in accordance with local, state, and federal regulations. Collect the material and any contaminated absorbent in a suitable, sealed container for disposal.[5] Do not allow the chemical to enter drains or waterways.[16]

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